

An In-depth Technical Guide to the Environmental Fate and Toxicology of Thiazafluron

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Thiazafluron is a non-selective herbicide, now considered obsolete, that was used for the control of a broad spectrum of annual and perennial weeds. Its mode of action is the inhibition of photosynthetic electron transport.[1] This guide provides a comprehensive overview of the environmental fate and toxicological profile of **Thiazafluron**, presenting key data in a structured format, detailing experimental methodologies, and illustrating relevant pathways and workflows.

Chemical and Physical Properties



Property	Value	Source
IUPAC Name	1,3-dimethyl-1-[5- (trifluoromethyl)-1,3,4- thiadiazol-2-yl]urea	[2]
CAS Number	25366-23-8	[2]
Molecular Formula	C6H7F3N4OS	[3]
Molecular Weight	240.2 g/mol	
Water Solubility	2.096 g/L (at 20°C)	[4]
Vapor Pressure	0.488 mPa (at 20°C)	[1]
Log Kow (Octanol-Water Partition Coefficient)	0.8	[3]

Environmental Fate

The environmental persistence and mobility of a pesticide are critical factors in assessing its potential environmental impact. This section details the degradation and transport processes of **Thiazafluron** in various environmental compartments.

Degradation

Abiotic Degradation

- Hydrolysis: No quantitative data on the hydrolysis half-life of Thiazafluron at different pH
 values was found in the available search results.
- Photolysis: No quantitative data on the aqueous photolysis half-life or quantum yield for
 Thiazafluron was found in the available search results.

Biotic Degradation

• Soil Degradation: **Thiazafluron** is classified as persistent in soil. A typical aerobic soil degradation half-life (DT50) is reported to be 125 days.[1] General literature suggests a DT50 range of 50-200 days.[1]



Mobility

- Leaching: **Thiazafluron** is considered to have high leachability potential, as indicated by its GUS (Groundwater Ubiquity Score) leaching potential index of 3.12.[1]
- Adsorption/Desorption: Specific soil adsorption coefficients (Koc) for Thiazafluron were not found in the search results.

Bioconcentration

The potential for a chemical to accumulate in living organisms is indicated by its Bioconcentration Factor (BCF).

Organism	BCF Value (L/kg)	Potential	Source
Fish (species not specified)	6.2	Low	[1]

Toxicology

This section summarizes the toxicological effects of **Thiazafluron** on various organisms.

Mammalian Toxicology

Thiazafluron is classified as having moderate acute toxicity to mammals.[1]

Test	Species	Endpoint	Value	Source
Acute Oral Toxicity	Rat	LD50	Not Found	
Acute Dermal Toxicity	Rat	LD50	> 2150 mg/kg bw	[1]
Acute Inhalation Toxicity	Rat	LC50	> 0.35 mg/L	[1]

Ecotoxicology



Aquatic Organisms

Thiazafluron exhibits low acute toxicity to fish and Daphnia.[1]

Test	Species	Endpoint	Value	Source
Fish Acute Toxicity	Not Specified	LC50	Not Found	
Daphnia Acute Toxicity	Not Specified	EC50	Not Found	_
Algae Toxicity	Not Specified	EC50	Not Found	_

Terrestrial Organisms

Test	Species	Endpoint	Value	Source
Earthworm Toxicity	Not Specified	LC50	Not Found	
Honeybee Acute Contact Toxicity	Not Specified	LD50	Not Found	
Honeybee Acute Oral Toxicity	Not Specified	LD50	Not Found	_

Non-Target Plants

As a non-selective herbicide, **Thiazafluron** is expected to be toxic to a wide range of non-target plants. However, specific data on the sensitivity of different plant species were not found.

Experimental Protocols

Standardized guidelines, such as those provided by the Organisation for Economic Cooperation and Development (OECD), are typically followed for determining the environmental fate and toxicology of chemical substances.



Environmental Fate Experiments

Hydrolysis

- Guideline: OECD Guideline for the Testing of Chemicals, Section 1, Test No. 111: "Hydrolysis as a Function of pH".
- Methodology: This test involves dissolving the test substance in sterile aqueous buffer solutions of different pH values (typically 4, 7, and 9). The solutions are incubated in the dark at a constant temperature. Samples are taken at various time intervals and analyzed for the concentration of the parent substance and any major hydrolysis products. The rate of hydrolysis and the half-life are then calculated for each pH.

Aqueous Photolysis

- Guideline: OECD Guideline for the Testing of Chemicals, Section 3, Test No. 316: "Phototransformation of Chemicals in Water Direct Photolysis".
- Methodology: A solution of the test substance in sterile, buffered water is exposed to a light source that simulates natural sunlight. Control samples are kept in the dark to account for other degradation processes like hydrolysis. The concentration of the test substance is measured over time in both the irradiated and dark control samples. The rate of photolysis and the photolytic half-life are determined. The quantum yield, which is a measure of the efficiency of the photochemical process, can also be calculated.

Soil Degradation

- Guideline: OECD Guideline for the Testing of Chemicals, Section 3, Test No. 307: "Aerobic and Anaerobic Transformation in Soil".
- Methodology: The test substance is applied to fresh soil samples. For aerobic degradation,
 the soil is maintained under aerobic conditions with controlled temperature and moisture. For
 anaerobic degradation, the soil is saturated with water and purged with an inert gas to create
 anaerobic conditions. The concentration of the test substance and its major transformation
 products are monitored over time. The rate of degradation and the DT50 (time for 50%
 dissipation) are calculated for both aerobic and anaerobic conditions.



Toxicological Experiments

Acute Oral Toxicity

- Guideline: OECD Guideline for the Testing of Chemicals, Section 4, Test No. 423: "Acute Oral Toxicity - Acute Toxic Class Method".
- Methodology: The test substance is administered orally to a small group of rodents (usually rats) at a single dose level. The animals are observed for signs of toxicity and mortality over a period of 14 days. Based on the outcome, further groups may be dosed at higher or lower levels to determine the LD50 (the dose that is lethal to 50% of the test animals).

Acute Dermal Toxicity

- Guideline: OECD Guideline for the Testing of Chemicals, Section 4, Test No. 402: "Acute Dermal Toxicity".
- Methodology: A single dose of the test substance is applied to a shaved area of the skin of
 the test animals (usually rabbits or rats). The application site is typically covered with a
 porous gauze dressing for 24 hours. The animals are observed for signs of toxicity and
 mortality for up to 14 days, and the dermal LD50 is determined.

Acute Inhalation Toxicity

- Guideline: OECD Guideline for the Testing of Chemicals, Section 4, Test No. 403: "Acute Inhalation Toxicity".
- Methodology: Test animals (usually rats) are exposed to the test substance in the form of a gas, vapor, aerosol, or dust in an inhalation chamber for a defined period (typically 4 hours).
 The animals are then observed for up to 14 days for signs of toxicity and mortality to determine the LC50 (the concentration that is lethal to 50% of the test animals).

Fish Acute Toxicity

 Guideline: OECD Guideline for the Testing of Chemicals, Section 2, Test No. 203: "Fish, Acute Toxicity Test".



 Methodology: Fish are exposed to a range of concentrations of the test substance in water for a period of 96 hours. The number of dead fish is recorded at 24, 48, 72, and 96 hours, and the LC50 is calculated at the end of the exposure period.

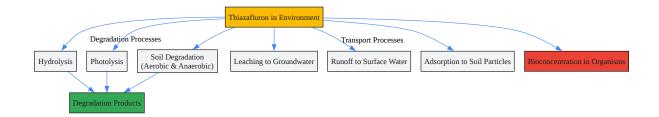
Daphnia sp. Acute Immobilisation Test

- Guideline: OECD Guideline for the Testing of Chemicals, Section 2, Test No. 202: "Daphnia sp. Acute Immobilisation Test".
- Methodology: Daphnids are exposed to various concentrations of the test substance in water for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours, and the EC50 (the concentration that causes immobilization in 50% of the daphnids) is determined.

Alga, Growth Inhibition Test

- Guideline: OECD Guideline for the Testing of Chemicals, Section 2, Test No. 201: "Alga, Growth Inhibition Test".
- Methodology: Cultures of a selected species of green algae are exposed to a range of concentrations of the test substance over a period of 72 hours. The growth of the algae is measured, and the EC50 (the concentration that inhibits growth by 50%) is calculated.

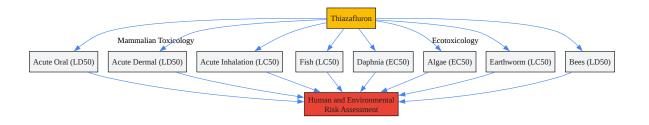
Visualizations



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Caption: Environmental fate pathways of **Thiazafluron**.



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